

Application Notes and Protocols for Preparing AMG 837 Calcium Hydrate Solutions

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Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606547

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **AMG 837 calcium hydrate** solutions for various experimental settings. AMG 837 is a potent and selective partial agonist of the G-protein coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1).^{[1][2]} It enhances glucose-stimulated insulin secretion, making it a valuable tool for research in type 2 diabetes and related metabolic disorders.^{[1][3][4]}

Chemical Properties and Solubility

AMG 837 is available in different forms, including the free acid, sodium salt, hemicalcium salt, and calcium hydrate.^[5] This document focuses on the calcium hydrate form.

Property	Value	Source
Synonyms	AMG837, AMG-837	[5] [6]
CAS Number	1259389-38-2	[5] [6] [7]
Molecular Formula	C ₅₂ H ₄₂ CaF ₆ O ₇	[5] [6]
Molecular Weight	932.97 g/mol	[5]
Appearance	White solid powder	[6]
Solubility	Soluble in DMSO (≥ 42 mg/mL), not in water	[6] [7]
Purity	$\geq 98\%$	

Experimental Protocols

Preparation of AMG 837 Calcium Hydrate Stock Solutions for In Vitro Assays

This protocol describes the preparation of a high-concentration stock solution in Dimethyl Sulfoxide (DMSO), which is suitable for long-term storage and subsequent dilution into aqueous media for cell-based experiments.

Materials:

- **AMG 837 calcium hydrate** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Determine the Desired Stock Concentration: A common stock concentration is 10 mM or 100 mM. Given the solubility of ≥ 42 mg/mL (which corresponds to ≥ 45 mM), preparing a 10 mM or 25 mM stock solution is readily achievable.[\[7\]](#)
- Weigh the Compound: Accurately weigh the required amount of **AMG 837 calcium hydrate** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of high-quality DMSO to the tube. Using newly opened DMSO is recommended as it is hygroscopic and absorbed water can affect solubility.[\[7\]](#)
- Dissolve the Compound: Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution, but avoid excessive heat.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles.[\[7\]](#)[\[8\]](#) Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[7\]](#)[\[8\]](#)

Example Calculation for a 10 mM Stock Solution:

- Molecular Weight of **AMG 837 calcium hydrate** = 932.97 g/mol
- To prepare 1 mL of a 10 mM solution, you need:
 - $\text{Mass} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 932.97 \text{ g/mol} \times 1 \text{ mL} = 0.0093297 \text{ g} = 9.33 \text{ mg}$
- Weigh 9.33 mg of **AMG 837 calcium hydrate** and dissolve it in 1 mL of DMSO.

Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol details the dilution of the DMSO stock solution into aqueous cell culture media to achieve the desired final concentration for treating cells.

Important Considerations:

- **Final DMSO Concentration:** The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- **Solubility in Aqueous Media:** AMG 837 is poorly soluble in water.^[6] When diluting the DMSO stock into aqueous media, ensure rapid mixing to prevent precipitation.

Procedure:

- **Thaw the Stock Solution:** Thaw a single aliquot of the frozen AMG 837 stock solution at room temperature.
- **Perform Serial Dilutions (if necessary):** If the final desired concentration is very low, it is recommended to perform an intermediate dilution of the stock solution in DMSO or cell culture medium.
- **Final Dilution:** Directly add the required volume of the stock solution to the pre-warmed cell culture medium and mix immediately and thoroughly.
- **Apply to Cells:** Add the final working solution to your cell cultures.

Example Dilution for a 10 μ M Working Solution:

- Starting with a 10 mM stock solution.
- To prepare 1 mL of a 10 μ M working solution, you need to perform a 1:1000 dilution.
- Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- The final DMSO concentration will be 0.1%.

Preparation of a Suspended Solution for In Vivo Experiments

This protocol provides a method for preparing a suspended solution of **AMG 837 calcium hydrate** suitable for oral gavage or intraperitoneal injection in animal models.^[7]

Materials:

- **AMG 837 calcium hydrate**
- DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure (for a 2.5 mg/mL suspended solution):[\[7\]](#)

- Prepare a 25 mg/mL DMSO Stock: Dissolve **AMG 837 calcium hydrate** in DMSO to a concentration of 25 mg/mL.
- Vehicle Preparation: In a sterile tube, combine the following in the specified order, mixing thoroughly after each addition:
 - 400 µL of PEG300
 - 100 µL of the 25 mg/mL AMG 837 DMSO stock solution
 - 50 µL of Tween-80
- Final Formulation: Add 450 µL of saline to the mixture to bring the total volume to 1 mL.
- Homogenize: Vortex the solution vigorously to ensure a uniform suspension. This formulation can be used for oral and intraperitoneal injections.[\[7\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for AMG 837 from various studies.

Table 1: In Vitro Potency of AMG 837

Assay	Species/Cell Line	Parameter	Value	Source
[³⁵ S]-GTPγS Binding	Human GPR40 (A9 cells)	EC ₅₀	1.5 ± 0.1 nM	[1][9]
Inositol Phosphate Accumulation	Human GPR40 (A9 cells)	EC ₅₀	7.8 ± 1.2 nM	[3]
Calcium Flux	Human GPR40 (CHO cells)	EC ₅₀	13.5 nM	[7]
Calcium Flux	Mouse GPR40 (CHO cells)	EC ₅₀	22.6 nM	[7]
Calcium Flux	Rat GPR40 (CHO cells)	EC ₅₀	31.7 nM	[7]
Insulin Secretion	Isolated Mouse Islets	EC ₅₀	142 ± 20 nM	[7][9]
[³ H]AMG 837 Binding	Human FFA1 Receptor	pIC ₅₀	8.13	[7][10][11]

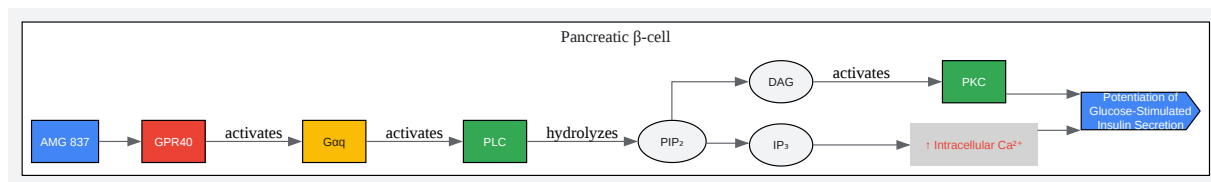
Table 2: In Vivo Efficacy and Dosing of AMG 837

Animal Model	Dosing Regimen	Effect	Source
Sprague-Dawley Rats	0.03-0.3 mg/kg (single p.o.)	Improved glucose tolerance and enhanced insulin secretion.	[7][10]
Zucker Fatty Rats	0.03-0.3 mg/kg (p.o. daily for 21 days)	Reduced glucose levels and increased insulin levels following a glucose challenge.	[7][10]
Rats	0.5 mg/kg (p.o.)	Excellent oral bioavailability (F=84%) with a total plasma Cmax of 1.4 μ M.	[3][7][10]

Visualizations

GPR40 Signaling Pathway

The following diagram illustrates the signaling pathway activated by AMG 837 upon binding to the GPR40 receptor. Activation of GPR40, which is coupled to G α q, leads to the activation of Phospholipase C (PLC).[3][12][13] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ stimulates the release of intracellular calcium (Ca²⁺), and DAG activates Protein Kinase C (PKC).[12][13] This cascade ultimately leads to the potentiation of glucose-stimulated insulin secretion from pancreatic β -cells.[3][13]

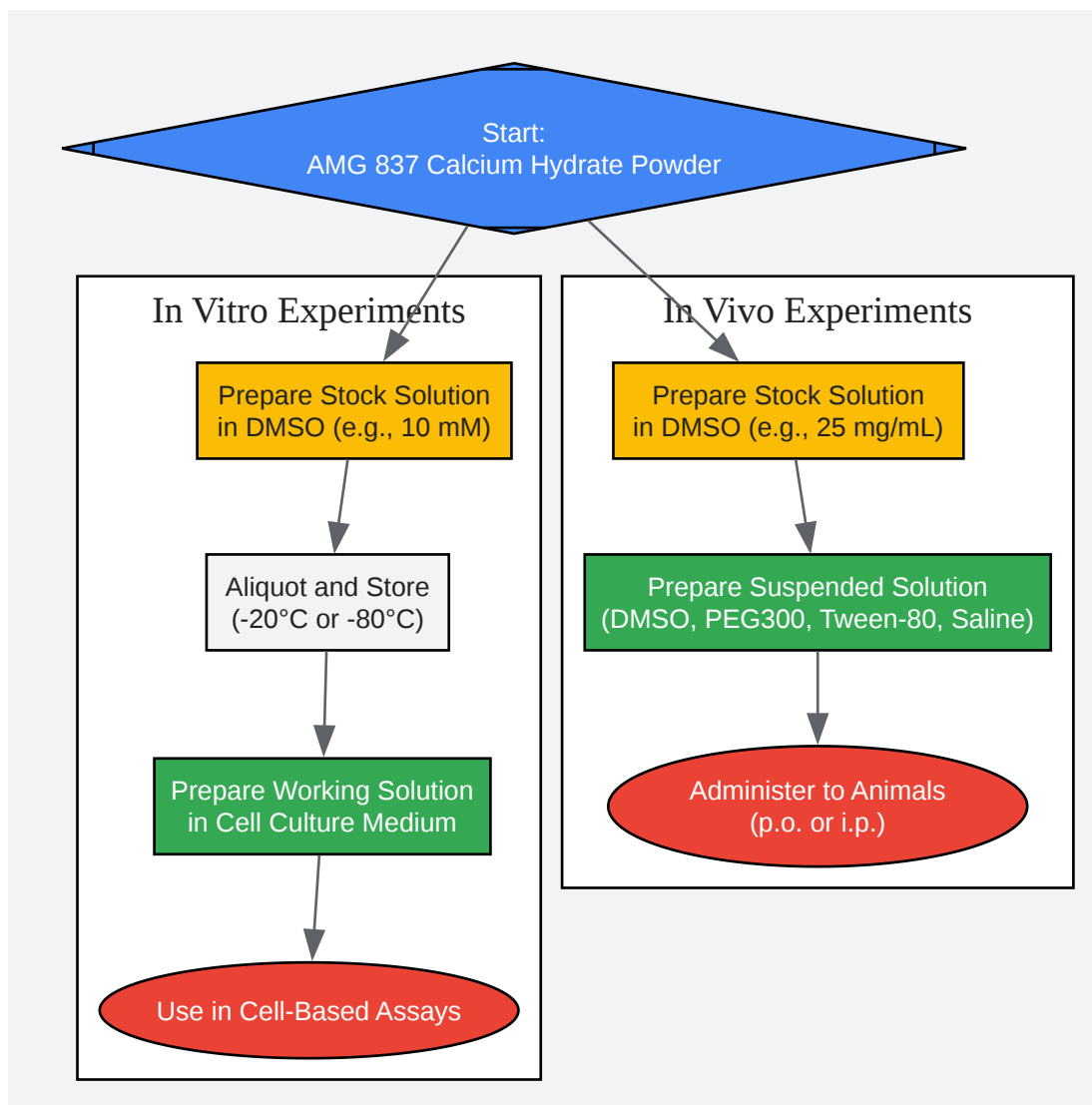


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Caption: GPR40 signaling cascade initiated by AMG 837.

Experimental Workflow for Solution Preparation

This diagram outlines the general workflow for preparing **AMG 837 calcium hydrate** solutions for both in vitro and in vivo experiments.



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Caption: Workflow for preparing AMG 837 solutions.

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